

An In-depth Technical Guide to 3,4-Dichlorobenzyl Chloride

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Compound of Interest

Compound Name: 3,4-Dichlorobenzyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Dichlorobenzyl chloride** (α ,3,4-Trichlorotoluene), a key intermediate in the synthesis of various organic compounds, including pharmaceuticals. This document details its chemical and physical properties, a representative synthesis protocol, and its application in synthetic pathways.

Core Data Presentation

The following table summarizes the key quantitative data for **3,4-Dichlorobenzyl chloride**.

Property	Value	References
Molecular Formula	C ₇ H ₅ Cl ₃	[1][2][3]
Molecular Weight	195.47 g/mol	[1][2][4][5]
CAS Number	102-47-6	[1][2][3][4][5]
Appearance	Clear, colorless liquid	[3]
Density	1.386 g/cm ³	[4]
1.411 g/mL at 25 °C	[5][6]	
Boiling Point	122-124 °C at 14 mmHg	[5][6]
248 °C	[5]	
Refractive Index	n ₂₀ /D 1.577	[5][6]
1.5755-1.5795 at 20°C	[3]	
Purity (Assay)	97% - ≥97.5% (GC)	[3][5][6]
Synonyms	α,3,4-Trichlorotoluene, 1,2-Dichloro-4-(chloromethyl)benzene	[2][3][5]

Experimental Protocols

Representative Synthesis of **3,4-Dichlorobenzyl Chloride** via Free-Radical Chlorination

The synthesis of **3,4-Dichlorobenzyl chloride** is typically achieved through the free-radical chlorination of 3,4-dichlorotoluene. This process involves the selective chlorination of the methyl group on the benzene ring.

Materials:

- 3,4-Dichlorotoluene
- N-Chlorosuccinimide (NCS) or Sulfuryl chloride (SO₂Cl₂)
- Benzoyl peroxide or Azobisisobutyronitrile (AIBN) as a radical initiator

- Anhydrous benzene or carbon tetrachloride as a solvent
- Round-bottom flask equipped with a reflux condenser, magnetic stirrer, and nitrogen inlet
- Heating mantle
- Apparatus for vacuum distillation

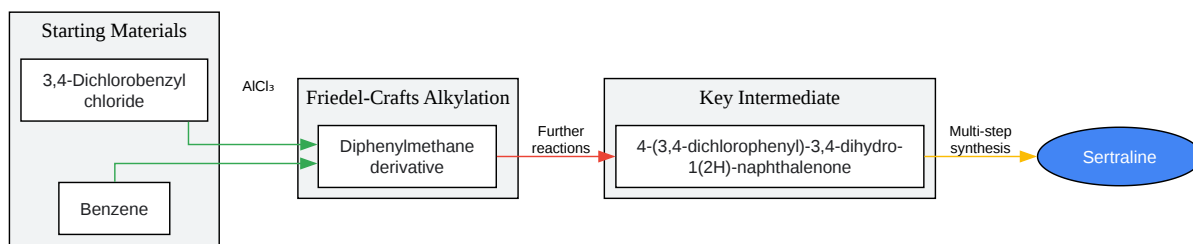
Procedure:

- **Reaction Setup:** In a dry round-bottom flask, dissolve 3,4-dichlorotoluene in a suitable anhydrous solvent (e.g., benzene or carbon tetrachloride).
- **Addition of Reagents:** Add N-Chlorosuccinimide (or an alternative chlorinating agent) and a catalytic amount of a radical initiator like benzoyl peroxide or AIBN to the solution.
- **Reaction Conditions:** The reaction mixture is heated to reflux with constant stirring under a nitrogen atmosphere. The progress of the reaction can be monitored by gas chromatography (GC) or thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the mixture is cooled to room temperature. The solid by-product (succinimide, if NCS is used) is removed by filtration. The filtrate is washed with an aqueous solution of sodium bicarbonate and then with brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The resulting crude **3,4-Dichlorobenzyl chloride** is then purified by vacuum distillation.

Mandatory Visualizations

Application in Pharmaceutical Synthesis: The Role of **3,4-Dichlorobenzyl Chloride** in the Synthesis of Sertraline

3,4-Dichlorobenzyl chloride is a crucial building block in the synthesis of sertraline, a widely used antidepressant. The following diagram illustrates the initial steps of a common synthetic route where **3,4-Dichlorobenzyl chloride** is utilized in a Friedel-Crafts reaction.

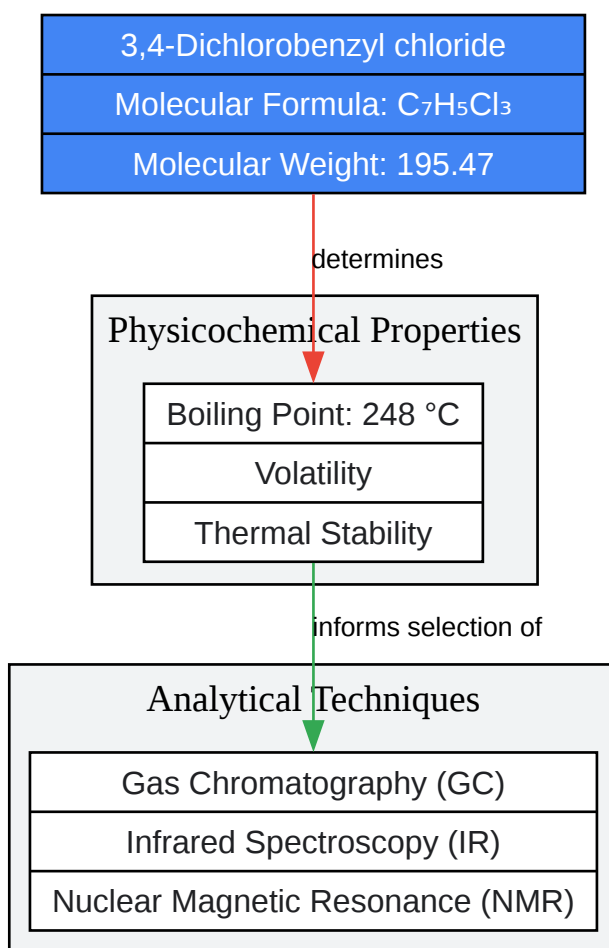


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Caption: Synthetic pathway illustrating the use of **3,4-Dichlorobenzyl chloride** in the synthesis of Sertraline.

Logical Relationship: Physicochemical Properties and Analytical Characterization

The distinct physicochemical properties of **3,4-Dichlorobenzyl chloride** dictate the appropriate analytical techniques for its characterization and quality control.



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Caption: Relationship between physicochemical properties and analytical methods for **3,4-Dichlorobenzyl chloride**.

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